

Safety and handling precautions for Ethyl 3,5-dimethylisoxazole-4-carboxylate

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Compound of Interest

Compound Name: Ethyl 3,5-dimethylisoxazole-4-carboxylate

Cat. No.: B095418

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An In-Depth Technical Guide to the Safe Handling of **Ethyl 3,5-dimethylisoxazole-4-carboxylate**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction: Contextualizing a Key Building Block

Ethyl 3,5-dimethylisoxazole-4-carboxylate (CAS No. 17147-42-1) is a heterocyclic compound featuring an isoxazole core.^[1] Isoxazole derivatives are significant scaffolds in medicinal chemistry, forming the basis of numerous pharmacologically active agents.^[2] As such, this compound serves as a critical building block in the synthesis of novel therapeutic candidates. Its utility in drug discovery pipelines necessitates a thorough understanding of its physicochemical properties and a rigorous approach to its safe handling. This guide provides a comprehensive overview of the safety protocols, risk mitigation strategies, and emergency procedures required when working with this compound, framed within the context of a professional research and development environment.

Section 1: Physicochemical Characterization

A foundational understanding of a compound's physical and chemical properties is paramount for safe handling and experimental design. The known properties of **Ethyl 3,5-dimethylisoxazole-4-carboxylate** are summarized below.

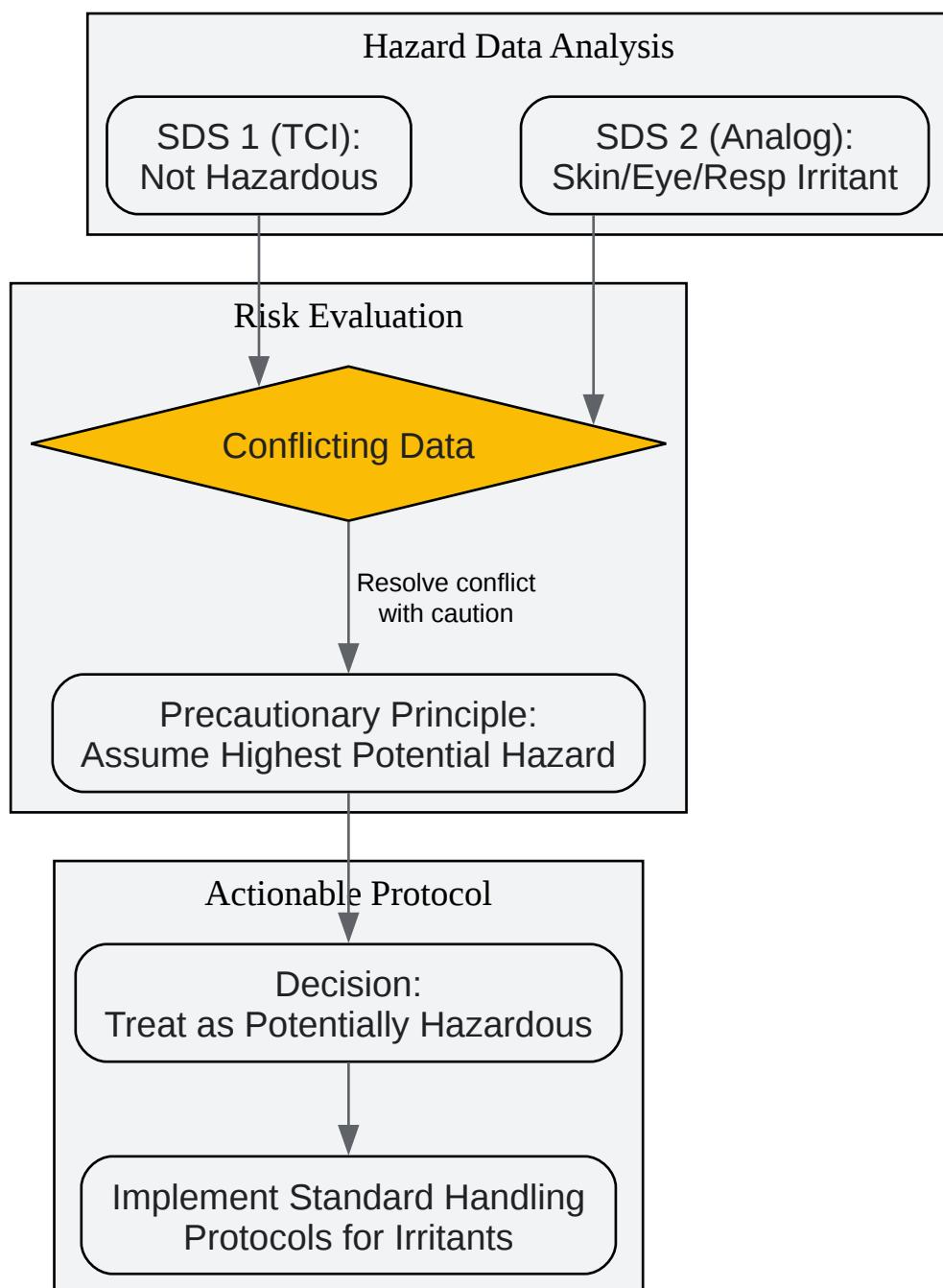
Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO ₃	[1] [3]
Molecular Weight	169.18 g/mol	
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	220 °C	
Flash Point	97 °C	
Density (Specific Gravity)	1.11 g/cm ³ (at 20°C)	
Refractive Index	~1.46 @ 20°C	[1]
Purity	Typically >97-98% (GC)	[1] [3]

Section 2: Hazard Identification and Proactive Risk Assessment

The hazard profile for **Ethyl 3,5-dimethylisoxazole-4-carboxylate** presents a case study in the importance of critical evaluation of supplier data. While some Safety Data Sheets (SDS) classify the substance as non-hazardous under REGULATION (EC) No 1272/2008[\[4\]](#), this is not universal across structurally similar isoxazole esters. For instance, Ethyl 5-methylisoxazole-4-carboxylate is classified with warnings for skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335)[\[5\]](#). Another analog, Ethyl 5-(tert-butyl)-3-methylisoxazole-4-carboxylate, carries similar warnings and is also listed as harmful if swallowed (H302)[\[6\]](#).

Senior Scientist's Recommendation: In the context of drug development, where toxicological data for novel compounds is often incomplete, the absence of a hazard warning should not be interpreted as confirmation of safety. A conservative approach is warranted. Given the structural alerts and the classifications of closely related analogs, it is prudent to handle **Ethyl 3,5-dimethylisoxazole-4-carboxylate** as a substance that is potentially harmful if swallowed and capable of causing skin, eye, and respiratory tract irritation.

This risk assessment process can be visualized as a logical workflow.



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Caption: Risk Assessment Workflow for Compounds with Conflicting SDS Data.

Section 3: Exposure Controls & Personal Protective Equipment (PPE)

Based on the conservative risk assessment, stringent exposure controls are mandatory. The primary goal is to prevent contact with skin, eyes, and mucous membranes and to avoid inhalation.

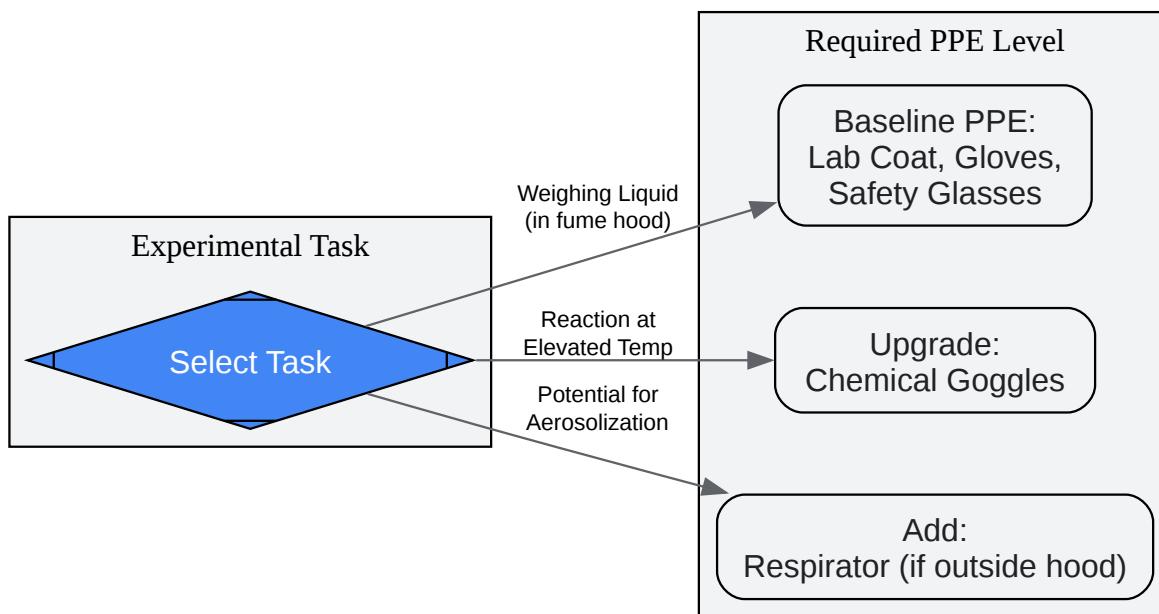
Engineering Controls:

- Chemical Fume Hood: All manipulations of the compound, including weighing, preparing solutions, and running reactions, must be conducted in a properly functioning chemical fume hood to minimize inhalation risk.[6]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE): A multi-layered PPE approach is essential for comprehensive protection.

- Eye and Face Protection: Wear safety glasses with side-shields or, preferably, tightly fitting chemical safety goggles that conform to European Standard EN 166 or equivalent.[6][7]
- Hand Protection: Use chemical-resistant, impervious gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.[6][7]
- Skin and Body Protection: Wear a standard laboratory coat. Long-sleeved clothing is required to protect skin on the arms.[7]

The selection of PPE should be tailored to the specific experimental procedure being performed.



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Caption: Decision Tree for Task-Specific PPE Selection.

Section 4: Safe Handling & Storage Protocols

Adherence to standardized protocols is the cornerstone of laboratory safety. Good industrial hygiene and safety practices should be followed at all times.^[7]

Experimental Protocol: Preparation of a 100 mM Stock Solution in DMSO

This protocol illustrates the integration of safety measures into a routine laboratory workflow.

- Preparation: Don all required PPE (lab coat, safety goggles, nitrile gloves). Ensure the chemical fume hood sash is at the appropriate working height.
- Tare Vessel: Place a sterile, appropriately sized vial with a screw cap on an analytical balance within the fume hood and tare the balance.
- Aliquot Compound: Using a calibrated pipette, carefully transfer the required mass of **Ethyl 3,5-dimethylisoxazole-4-carboxylate** into the tared vial. (e.g., for 10 mL of a 100 mM

solution, transfer 169.18 mg).

- Add Solvent: Add the calculated volume of anhydrous DMSO to the vial.
- Dissolution: Secure the cap tightly and mix the solution by gentle vortexing or inversion until the compound is fully dissolved.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, date, and your initials.
- Cleanup: Wipe down the work surface inside the fume hood. Dispose of any contaminated materials (e.g., pipette tips, wipes) in the designated chemical waste container.
- Post-Handling: Remove gloves and wash hands thoroughly with soap and water.[\[4\]](#)[\[7\]](#)

Storage Conditions: Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

- Store in a tightly closed container.[\[7\]](#)[\[8\]](#)
- Keep in a dry, cool, and well-ventilated place away from incompatible materials.[\[7\]](#)[\[8\]](#)
- A recommended storage temperature is in a cool, dark place, ideally below 15°C.

Section 5: Emergency Procedures & Waste Disposal

Preparedness is key to mitigating the impact of any laboratory incident.

First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing. Seek medical attention if you feel unwell.	[4]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin well with plenty of water. If irritation occurs, seek medical advice.	[4][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.	[4][6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.	[6]

Spill & Leak Containment Protocol (Small Scale)

- Evacuate & Secure: Alert personnel in the immediate area. Restrict access to the spill zone.
- Protect Yourself: Wear appropriate PPE, including respiratory protection if the spill is outside a fume hood.
- Ventilate: Ensure adequate ventilation.
- Contain: Cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite, or silica gel).[6]
- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, sealed container for disposal.[7]

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Dispose: Dispose of the container and all contaminated materials as hazardous waste.[\[6\]](#)

Waste Disposal: Chemical waste must be disposed of in accordance with all applicable local, state, and federal regulations. Do not dispose of down the drain or with general laboratory trash. Contaminated containers should be treated as the product itself.

Section 6: Toxicological Profile & Field Insights for Drug Development

As is common for many research chemicals, there is a lack of comprehensive, publicly available toxicological data for **Ethyl 3,5-dimethylisoxazole-4-carboxylate** itself.[\[9\]](#) However, for professionals in drug development, this data gap is an opportunity to apply broader principles of medicinal chemistry and toxicology.

The isoxazole ring is a well-known "privileged scaffold" in drug design, but its metabolic fate and potential for toxicity must always be evaluated.[\[2\]](#) The primary role of toxicology in drug development is to assess the safety profile of a compound, often extrapolating from animal data to predict human effects.[\[10\]](#)

Key Considerations for Isoxazole Derivatives:

- Metabolic Stability: The substitution pattern on the isoxazole ring can significantly influence its metabolic stability and potential to form reactive metabolites.
- Early-Stage Screening: In the absence of full toxicological packages, early-stage in-silico and in-vitro screening (e.g., cytotoxicity assays, Ames test for mutagenicity) are critical tools to flag potential liabilities.[\[11\]](#)
- Structure-Toxicity Relationships: Researchers should be aware of structure-activity relationships (SAR) and structure-toxicity relationships. While the isoxazole core is generally considered safe, the overall properties of the molecule, including its substituents, dictate its biological effects.[\[2\]](#)

The responsible development of any new chemical entity, including those derived from **Ethyl 3,5-dimethylisoxazole-4-carboxylate**, involves a continuous cycle of synthesis, testing, and safety evaluation from the earliest stages of discovery through preclinical and clinical development.[12]

Conclusion

Ethyl 3,5-dimethylisoxazole-4-carboxylate is a valuable tool for chemical synthesis and drug discovery. Its safe and effective use hinges on a proactive and conservative approach to risk assessment. By acknowledging the gaps in safety data, adhering to rigorous handling protocols, utilizing appropriate engineering controls and PPE, and being prepared for emergencies, researchers can mitigate risks and foster a culture of safety in the laboratory.

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